

Diazodiphenylmethane toxicity and safety precautions

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Compound Focus: Diazodiphenylmethane

CAS No.: 883-40-9

Cat. No.: S576965

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Hazards and Toxicity

Diphenyldiazomethane poses significant explosion and health risks. It is a **genotoxin**, meaning it can damage DNA, and its toxicity is considered comparable to phosgene [1]. The table below summarizes the key hazards.

| Hazard Type | Details |
|------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Explosive | Can be explosive in pure, undiluted form and may detonate unexpectedly even when diluted. Triggers include bright light, sharp edges, scratched glassware, and certain metal ions (e.g., in CaCl ₂ , MgSO ₄) [2]. |
| Highly Toxic | More toxic than hydrogen cyanide. It is a strong irritant and sensitizer by inhalation, skin contact, or eye contact [2]. |
| Genotoxic | As a diazo compound, it is a powerful alkylating agent, which makes it genotoxic [2] [3]. |
| Exposure Limits | NIOSH REL, OSHA PEL: 0.2 ppm (0.4 mg/m ³) as a Time-Weighted Average (TWA) [1]. |
| IDLH | Immediately Dangerous to Life or Health (IDLH): 2 ppm [1]. |

Safety Protocols and First Aid

Adhering to strict safety protocols is essential when working with this compound.

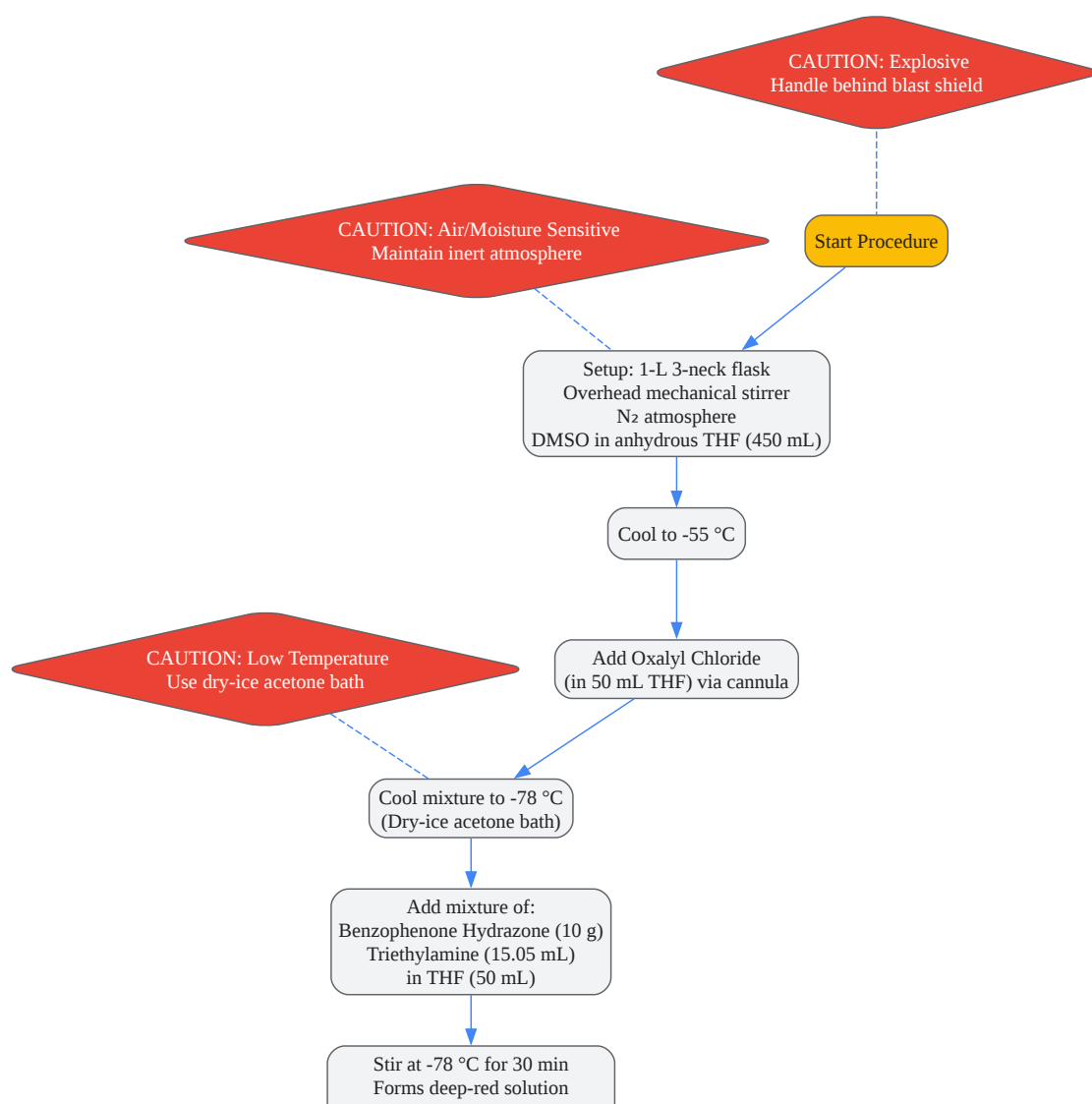
- **Personal Protective Equipment (PPE):** Standard lab coat, safety eyewear, and gloves are mandatory. **Double gloving** and a **face shield** are highly recommended [2].
- **Engineering Controls:** All work must be conducted within a **properly functioning chemical fume hood**. For procedures with high explosion risk, such as distillation, a **blast shield** must be used to protect the researcher [2].
- **First Aid Measures:**
 - **Inhalation:** Immediately move the affected person to fresh air and seek prompt emergency medical care [2].
 - **Skin Contact:** Remove contaminated clothing and shoes. Wash the affected area thoroughly with large amounts of water, then with soap and water [2].
 - **Eye Contact:** Flush the eyes immediately with copious amounts of water or sterile eye wash for at least **15 minutes** and obtain medical attention [2].

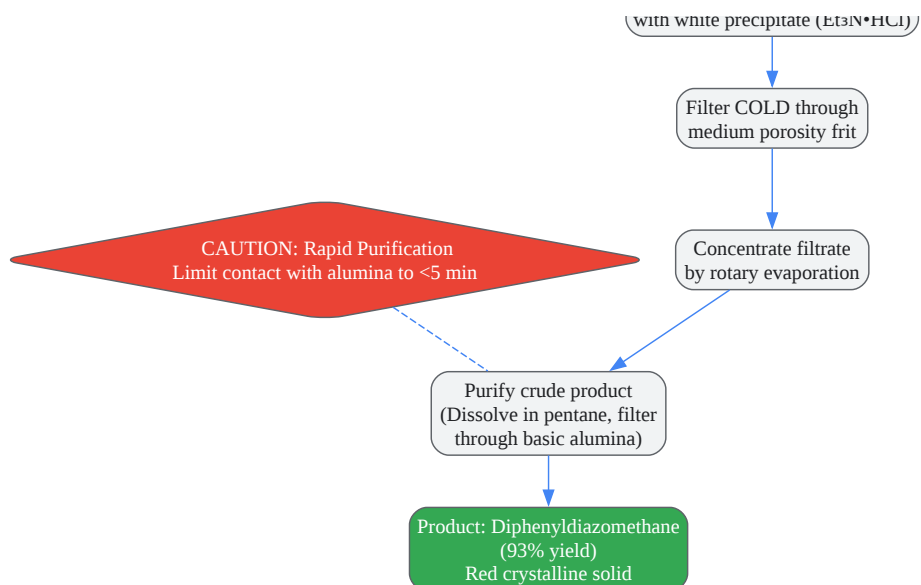
Synthesis and Handling Protocol

The following procedure from *Organic Syntheses* provides a high-yield, heavy-metal-free method for preparing diphenyldiazomethane [4]. **Caution: This procedure should be conducted behind a blast shield.**

Dehydrogenation of Benzophenone Hydrazone using Chlorodimethylsulfonium Chloride (Generated In Situ)

The workflow below outlines the main stages of the synthesis and key safety considerations.





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Key Procedural Details:

- **Purification:** The crude product is dissolved in pentane and rapidly filtered (<5 min) through a pad of activated basic alumina (Brockman Activity I) to remove trace impurities. Prolonged contact with alumina leads to decomposition and formation of tetraphenylethylene [4].
- **Product Characterization:** The analytically pure product is a red crystalline solid (mp 29–31 °C) [4].

FAQs and Troubleshooting

Q1: What are the critical steps to prevent explosion during synthesis and handling?

- **Use a blast shield** during synthesis and any distillation [2] [4].
- **Avoid triggers:** Use flame-polished glassware without scratches. Avoid using drying agents containing certain metal ions (e.g., CaCl_2 , MgSO_4); potassium hydroxide (KOH) pellets are recommended if needed [2].
- **Work in solution:** Avoid isolating or handling the pure, undiluted compound whenever possible. Dilute solutions in ether are safer [2].

Q2: How should spills and waste be managed?

- **Small spills (<100 mL) inside a fume hood:** Close the sashes and allow the material to evaporate safely [2].
- **Large spills (>100 mL) outside the hood:** Evacuate the laboratory immediately, activate fire alarms, and alert others to evacuate [2].
- **Waste Quenching:** Never dispose of diazomethane solutions via normal waste streams. To quench, add acetic acid dropwise until the yellow color disappears and nitrogen gas evolution stops. The resulting methyl acetate can then be disposed of safely [2].

Q3: Are there safer alternatives to diphenyldiazomethane? Yes, **trimethylsilyldiazomethane (TMS-diazomethane)** is a less explosive alternative for many applications, such as the methylation of carboxylic acids. However, it is still highly toxic and requires careful handling [2] [3].

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References

1. Diazomethane - IDLH | NIOSH [cdc.gov]
2. Diazomethane - - Division of Research Safety | Illinois [drs.illinois.edu]
3. Diazomethane - an overview [sciencedirect.com]
4. diphenyldiazomethane [orgsyn.org]

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